Navigating the Analytical Maze: A Comparative Guide to N-nitroso-furosemide Quantification

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Compound of Interest

Compound Name:	*N-nitroso-furosemide*
CAS No.:	*2708280-93-5*
Cat. No.:	*B13425972*

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In the landscape of pharmaceutical quality control, the detection and quantification of nitrosamine impurities stand as a critical challenge for researchers, scientists, and drug development professionals. **N-nitroso-furosemide**, a nitrosamine drug substance related impurity (NDSRI), requires highly sensitive and robust analytical methods to ensure patient safety. This guide provides an objective comparison of the performance characteristics of leading analytical techniques for **N-nitroso-furosemide**, supported by experimental data, to aid in the selection of the most appropriate methodology.

The primary analytical techniques for the trace-level detection of nitrosamines are Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS), Gas Chromatography with Mass Spectrometry (GC-MS), and High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV). Each method offers a unique balance of sensitivity, selectivity, and operational complexity.

Performance Characteristics at a Glance

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The selection of an analytical method is a multifactorial decision, weighing the required sensitivity against practical considerations such as sample throughput and instrument availability. The following table summarizes the key performance characteristics of LC-MS/MS, a representative GC-MS/MS method for similar nitrosamines, and a representative HPLC-UV method for other nitrosamine impurities.

Performance Parameter	LC-MS/MS (N-nitroso-furosemide)	Representative GC-MS/MS (for other Nitrosamines)	Representative HPLC-UV (for other Nitrosamines)
Limit of Detection (LOD)	0.00159 ppm[1]	Below 3 ppb (ng/g)[2]	0.011 - 0.018 µg/mL[3]
Limit of Quantitation (LOQ)	1.857 ng/L (0.0053 ppm)[1]	0.97 - 3.53 ppb (ng/g) [4]	0.021 - 0.028 µg/mL[3]
Linearity (R^2)	> 0.99	> 0.996[2]	> 0.999[3]
Accuracy (% Recovery)	Not explicitly stated, but method found to be robust[1]	70 - 130%[5]	83.3 - 101.8%[3]
Precision (%RSD)	Maintained in API samples[1]	< 15%[3]	< 13.18%[3]
Specificity	High (utilizes MS/MS transitions)	High (utilizes mass spectral data)	Moderate (risk of co-elution)

In-Depth Look at Analytical Methodologies

Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS has emerged as the gold standard for nitrosamine analysis due to its exceptional sensitivity and selectivity.[6] The ability to monitor specific precursor-to-product ion transitions for **N-nitroso-furosemide** provides a high degree of confidence in the identification and quantification of the analyte, even in complex sample matrices.

Experimental Protocol: LC-MS/MS for **N-nitroso-furosemide**[1]

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- Sample Preparation:
  - A 1.00 mg sample of **N-nitroso-furosemide** is diluted in 1 mL of methanol.
  - Subsequent dilutions are prepared in a 50:50 (v/v) mixture of methanol and water.
  - A 20 µL aliquot of a 10 mg/mL furosemide solution is diluted with 1.0 mL of the 50:50 methanol:water diluent.
  - The sample is vortexed for 10-15 minutes.
  - Centrifugation at 14,000 rpm at 5 °C is performed.
  - The supernatant is filtered through a 0.22 µm PVDF syringe filter into a glass autosampler vial.[1]
- Chromatographic Conditions:
  - Column: Kinetex™ Biphenyl, 2.6 µm, 150 x 3.0 mm
  - Mobile Phase A: 2 mM Ammonium Formate in water with 0.1% Formic Acid
  - Mobile Phase B: 50:50 methanol:acetonitrile with 0.1% Formic Acid
  - Flow Rate: 0.5 mL/min
  - Injection Volume: 5 µL
  - Temperature: 40 °C
- Mass Spectrometry Conditions:
  - Detector: SCIEX 5500+
  - Detection: MS/MS

Gas Chromatography with Mass Spectrometry (GC-MS)

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GC-MS is a powerful technique for the analysis of volatile and semi-volatile nitrosamines. For NDSRIs like **N-nitroso-furosemide**, which may have lower volatility, derivatization might be necessary to improve chromatographic performance. The primary advantage of GC-MS is its high chromatographic resolution.

Representative Experimental Protocol: GC-MS/MS for Nitrosamines[2]

- Sample Preparation:
  - A mixed nitrosamine calibration standard (1000 ppm) in dichloromethane is diluted in methanol for working standards.
- Chromatographic Conditions:
  - Injection: Direct liquid injection
  - Carrier Gas: Helium
- Mass Spectrometry Conditions:
  - Detector: Triple Quadrupole Mass Spectrometer (GC-MS/MS)

High-Performance Liquid Chromatography with Ultraviolet Detection (HPLC-UV)

HPLC-UV is a more accessible technique found in most analytical laboratories. While it may lack the sensitivity and selectivity of mass spectrometric methods, it can be a suitable screening tool for higher concentration levels of impurities.[3] Method development for **N-nitroso-furosemide** would need to focus on achieving adequate separation from the parent drug and any other potential impurities.

Representative Experimental Protocol: HPLC-UV for Nitrosamines[3]

- Sample Preparation:
  - Spiking of Losartan samples with known concentrations of NDMA, NDEA, and NDIPA.
- Chromatographic Conditions:

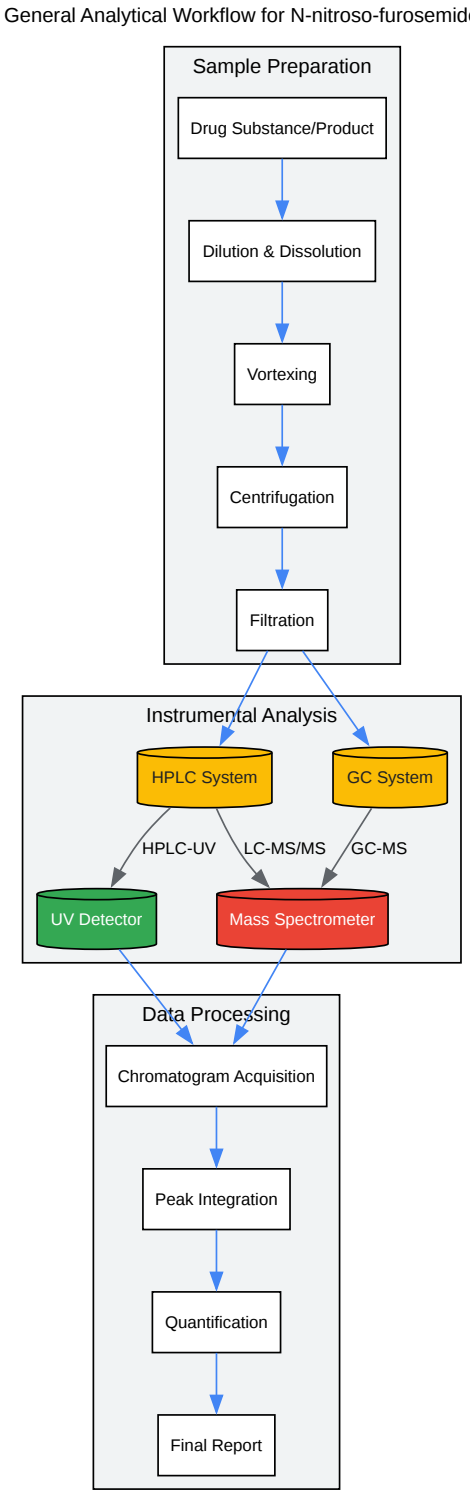
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- Column: Inertsil ODS 3V (250mm × 4.6mm, 5.0µm)
- Mobile Phase: Water:Methanol (60:40)
- Flow Rate: 1.0 mL/min
- Detection: UV

Visualizing the Analytical Workflow

To provide a clearer understanding of the steps involved in the analysis of **N-nitroso-furosemide**, the following diagram illustrates a typical experimental workflow.

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Caption: A generalized workflow for the analysis of **N-nitroso-furosemide**.

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Conclusion

The choice of an analytical method for **N-nitroso-furosemide** is contingent on the specific requirements of the analysis. For ultimate sensitivity and specificity, particularly for trace-level quantification to meet stringent regulatory limits, LC-MS/MS is the method of choice. GC-MS offers a robust alternative, especially for a broader range of nitrosamines, while HPLC-UV can serve as a valuable, accessible screening tool. It is imperative that any chosen method is rigorously validated according to ICH guidelines to ensure the accuracy and reliability of the data, ultimately safeguarding patient health.

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